

Methyl p-Methoxyhydrocinnamate: A Technical Guide to its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl p-methoxyhydrocinnamate

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Abstract

Methyl p-methoxyhydrocinnamate, also known as methyl 3-(4-methoxyphenyl)propanoate, is a naturally occurring compound with a history rooted in the exploration of microbial metabolites. While its synthesis can be achieved through straightforward chemical reactions, its documented discovery originates from its isolation from a fungal species. This technical guide provides an in-depth overview of the discovery, history, and key experimental data related to **methyl p-methoxyhydrocinnamate**, tailored for a scientific audience.

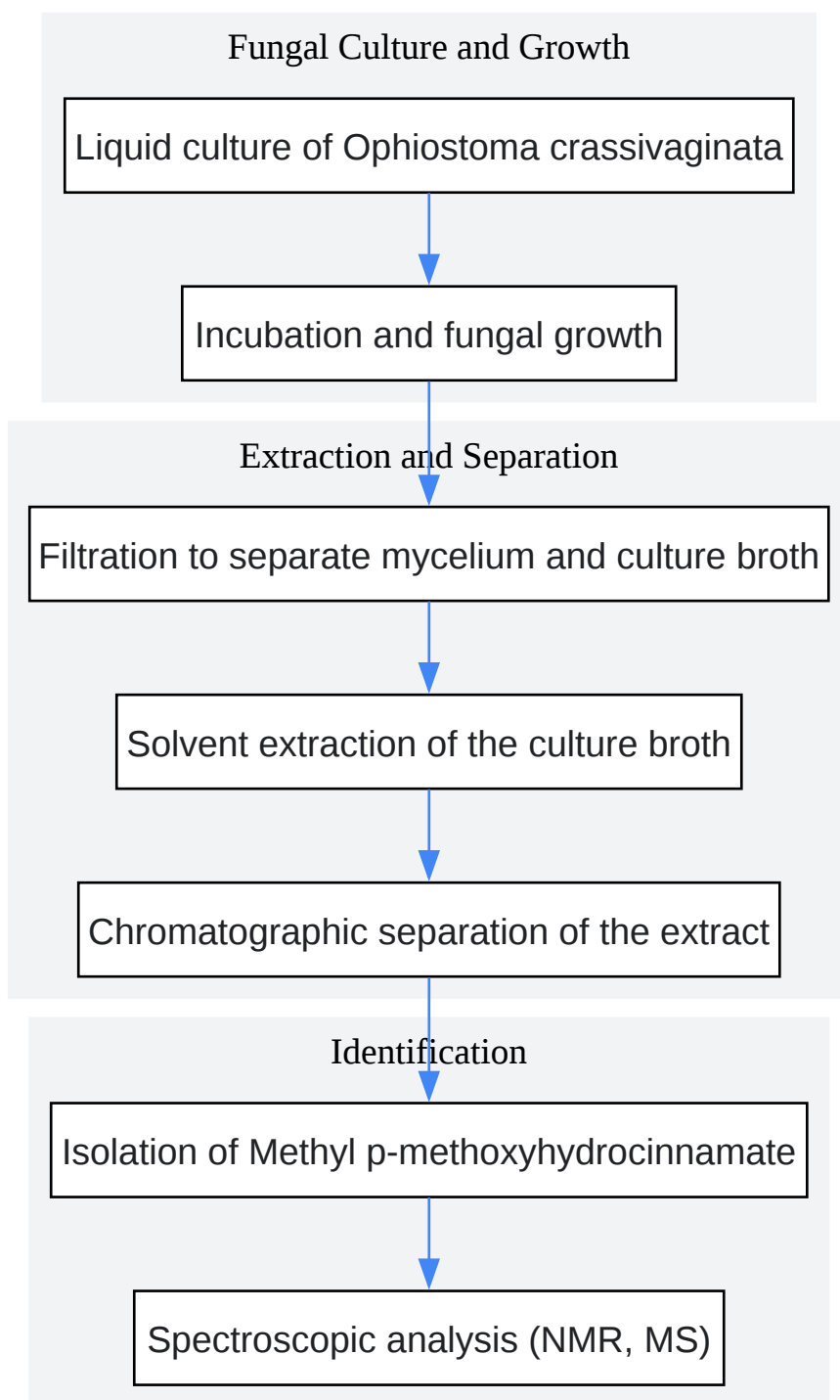
Discovery and Natural Occurrence

The first documented discovery of **methyl p-methoxyhydrocinnamate** as a natural product was reported in 1995 by William A. Ayer and his research group.^[1] The compound was isolated from the liquid culture of the blue stain fungus *Ophiostoma crassivaginata*.^[1] This discovery was part of a broader investigation into the phenolic and polyketide metabolites of this particular fungus. Beyond this fungal source, **methyl p-methoxyhydrocinnamate** has also been identified in plant species, including *Piper lolot* and *Piper sarmentosum*.^[2]

Isolation from *Ophiostoma crassivaginata*

The isolation of **methyl p-methoxyhydrocinnamate** was a key finding in the characterization of the metabolome of *O. crassivaginata*. The experimental workflow for its isolation from the

fungus culture is outlined below.



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Caption: Experimental workflow for the isolation of **methyl p-methoxyhydrocinnamate**.

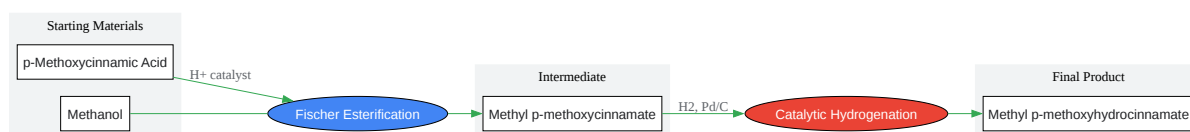
Chemical Synthesis: A Historical Perspective

While the formal "discovery" is tied to its natural isolation, the synthesis of **methyl p-methoxyhydrocinnamate** can be inferred from established chemical principles that predate its 1995 identification as a natural product. A definitive first synthesis report is not readily available in prominent literature, likely because the compound can be prepared through routine and well-understood reactions. Two primary synthetic routes are plausible for its early preparation.

Synthesis via Fischer Esterification and Hydrogenation

A common and historical approach to synthesizing saturated esters like **methyl p-methoxyhydrocinnamate** involves a two-step process:

- Fischer Esterification: The precursor, p-methoxycinnamic acid, is reacted with methanol in the presence of an acid catalyst (such as sulfuric acid) to form methyl p-methoxycinnamate.
- Catalytic Hydrogenation: The resulting unsaturated ester is then hydrogenated, typically using a palladium on carbon (Pd/C) catalyst, to reduce the double bond and yield **methyl p-methoxyhydrocinnamate**.



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Caption: Two-step synthesis of **methyl p-methoxyhydrocinnamate**.

Synthesis via Esterification of p-Methoxyhydrocinnamic Acid

A more direct, one-step synthesis involves the Fischer esterification of p-methoxyhydrocinnamic acid with methanol in the presence of an acid catalyst. The parent acid, p-methoxyhydrocinnamic acid, is mentioned in the context of early 20th-century organic synthesis literature, making this a highly probable early synthetic route.^{[3][4]}

Physicochemical and Spectroscopic Data

The structural characterization of **methyl p-methoxyhydrocinnamate** relies on standard analytical techniques. Below is a summary of its key properties.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol ^[2]
CAS Number	15823-04-8 ^[2]
Appearance	Not specified in early literature
Boiling Point	Not specified in early literature
Melting Point	Not specified in early literature

Note: Detailed physical properties like boiling and melting points are not consistently reported in the initial discovery literature.

Experimental Protocols

General Protocol for Synthesis via Fischer Esterification of p-Methoxyhydrocinnamic Acid

This protocol is a generalized representation based on standard laboratory procedures for Fischer esterification.

- **Reaction Setup:** To a round-bottom flask containing p-methoxyhydrocinnamic acid (1.0 eq.), add an excess of methanol (typically 10-20 eq.) to act as both reactant and solvent.

- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq.).
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure. Dilute the residue with an organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution to neutralize the acid, followed by a brine wash.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent to yield the crude product. Further purification can be achieved by column chromatography.

Conclusion

The history of **methyl p-methoxyhydrocinnamate** is marked by its formal discovery as a natural product from the fungus *Ophiostoma crassivaginata* in 1995. While its synthesis was achievable through well-established chemical reactions prior to this date, the 1995 study by Ayer et al. represents the first documented isolation and characterization of this compound from a biological source. This guide provides a foundational understanding of its discovery, plausible synthetic pathways, and key data for researchers in natural product chemistry and drug development.

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- To cite this document: BenchChem. [Methyl p-Methoxyhydrocinnamate: A Technical Guide to its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096258#methyl-p-methoxyhydrocinnamate-discovery-and-history]

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